

chloroacetyl chloride CAS number and molecular formula

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Compound of Interest

Compound Name: *Chloroacetyl chloride*

Cat. No.: *B045968*

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An In-depth Technical Guide to Chloroacetyl Chloride

Introduction

Chloroacetyl chloride (CAC) is a bifunctional organic compound with the chemical formula $C_2H_2Cl_2O$.^[1] As a chlorinated acyl chloride, it is a highly reactive chemical intermediate widely employed in organic synthesis.^{[1][2][3]} Its utility stems from its two reactive sites: the acyl chloride group and the alkyl chloride group, making it a valuable building block for a diverse range of chemical products.^{[1][4]} This guide provides a comprehensive overview of **chloroacetyl chloride**, including its chemical and physical properties, synthesis, applications in research and drug development, reactivity, and safety protocols, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Chloroacetyl chloride is a colorless to light yellow liquid known for its strong, pungent, and irritating odor.^{[5][6]} It is a dense liquid that reacts with water and is miscible with many organic solvents.^{[5][6]} The key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	79-04-9 [1] [5] [7]
Molecular Formula	C ₂ H ₂ Cl ₂ O [1] [5] [7] [8]
Molecular Weight	112.94 g/mol [1] [7]
Appearance	Colorless to light yellow liquid [1] [5] [6]
Density	1.418 g/mL at 25 °C
Melting Point	-22 °C (-8 °F; 251 K) [1] [5]
Boiling Point	105-106 °C (221-223 °F; 378-379 K) [1] [5]
Vapor Pressure	19 mmHg at 20 °C [1] [5]
Solubility	Reacts with water; [1] [6] [9] Miscible with ether, acetone, benzene, and carbon tetrachloride. [5] [6]
Refractive Index	n _{20/D} 1.453 [5]

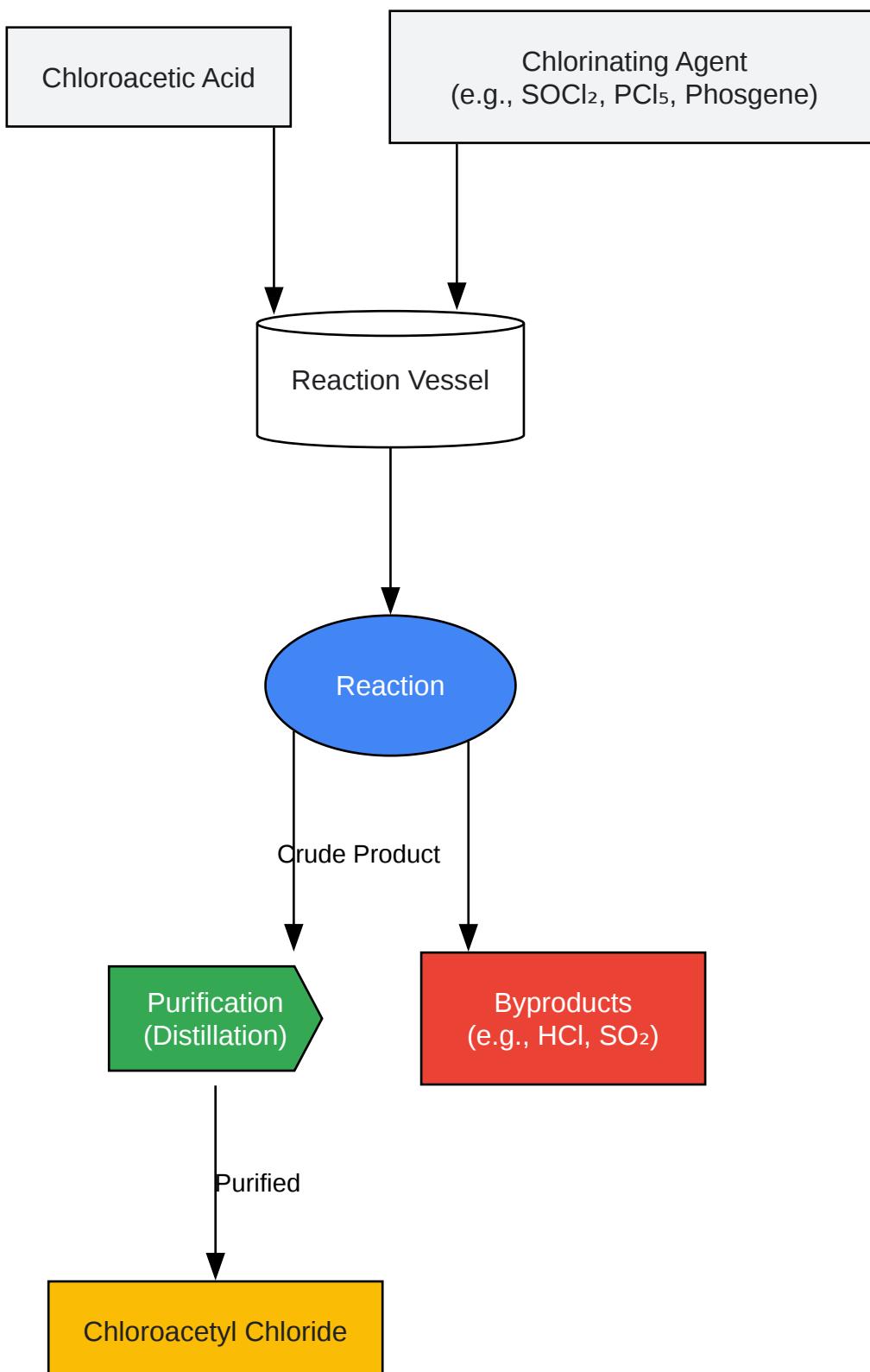
Synthesis of Chloroacetyl Chloride

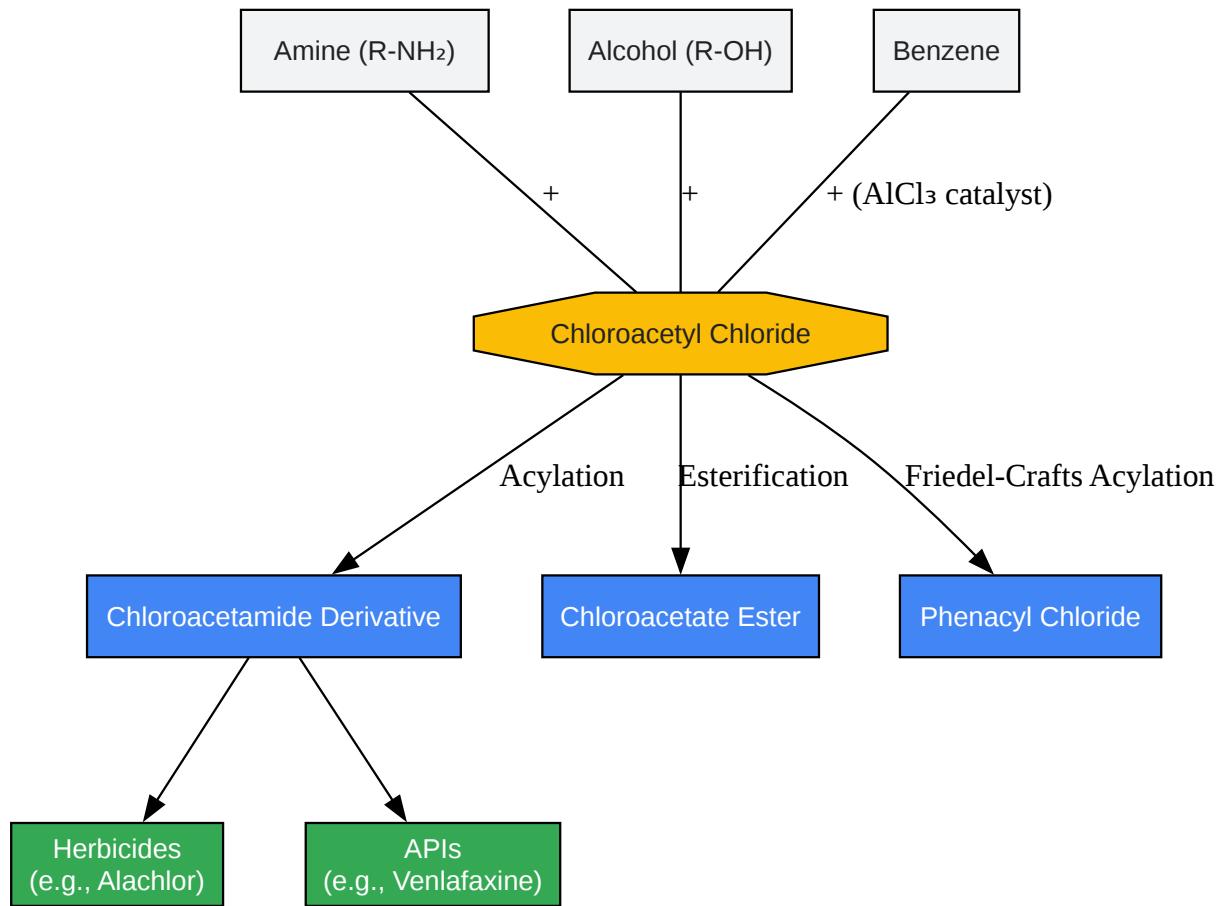
Chloroacetyl chloride can be synthesized through various methods. Industrially, it is often produced by the carbonylation of methylene chloride or the oxidation of vinylidene chloride.[\[1\]](#) Common laboratory and industrial preparations involve the reaction of chloroacetic acid with a chlorinating agent.

Common Synthesis Routes:

- From Chloroacetic Acid: The most frequent methods involve treating chloroacetic acid with reagents like thionyl chloride (SOCl₂), phosphorus pentachloride (PCl₅), or phosgene (COCl₂).[\[1\]](#)[\[10\]](#)
- From Acetyl Chloride: It can also be prepared by the chlorination of acetyl chloride.[\[10\]](#)
- From Ketene: The addition of chlorine (Cl₂) to ketene is another synthesis pathway.[\[1\]](#)

Below is a generalized workflow for the synthesis of **chloroacetyl chloride** from chloroacetic acid.





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